

Technical Guide: Synthesis and Purification of Tiviciclovir Hydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Tiviciclovir (hydrochloride)

Cat. No.: B12378268

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Executive Summary

Tiviciclovir hydrochloride (Code: AM188 HCl) is an acyclic guanosine analogue antiviral agent specifically designed to inhibit Hepatitis B Virus (HBV) polymerase.^[1] Structurally, it represents the carbocyclic analogue of Ganciclovir, featuring a 3-hydroxy-2-(hydroxymethyl)propyl side chain attached to the N9 position of the guanine base.^[1]

This guide details the technical workflow for the chemical synthesis and purification of Tiviciclovir hydrochloride. Unlike its prodrug Detiviciclovir (AM365), Tiviciclovir is the active metabolite and requires high-stringency purification to remove regioisomeric impurities (N7-alkylated byproducts) and process-related contaminants.^[1]

Chemical Identity & Retrosynthetic Analysis^{[1][2]}

Chemical Structure^[1]

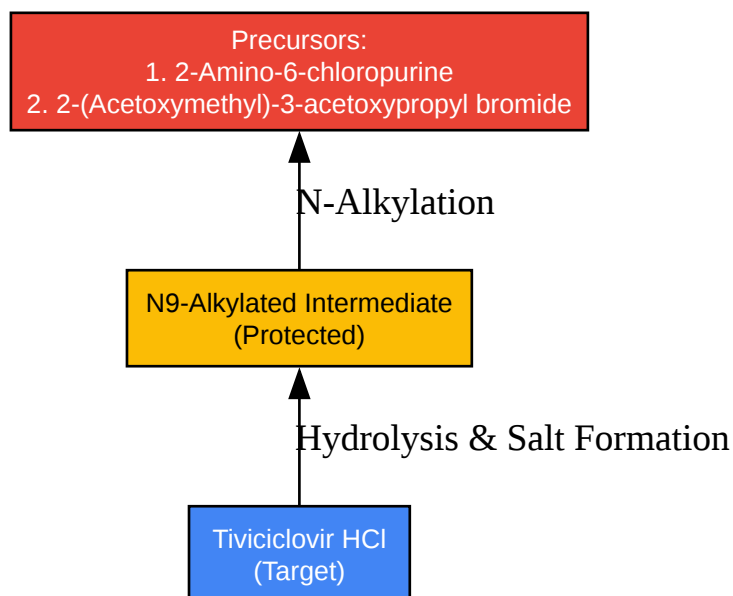
- IUPAC Name: 2-amino-9-[3-hydroxy-2-(hydroxymethyl)propyl]-1H-purin-6-one hydrochloride^[1]
- CAS Number: 103024-93-7 (Free base)^[1]

- Molecular Formula: $C_9H_{13}N_5O_3$ [1] · HCl
- Key Structural Feature: The "carba" side chain (propyl backbone) distinguishes it from Ganciclovir (ether backbone) and Penciclovir (butyl backbone).[1]

Retrosynthetic Logic

The synthesis is designed to maximize N9-regioselectivity and yield.[1]

- Target Molecule: Tivaciclovir HCl.[1][2]
- Disconnection: N9-C1' bond.
- Synthons:
 - Nucleobase: 2-Amino-6-chloropurine (Preferred over guanine to improve solubility and regioselectivity).[1]
 - Electrophile: 2-(Acetoxymethyl)-3-acetoxypropyl bromide (Protected side chain).[1]



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Figure 1: Retrosynthetic analysis of Tivaciclovir.[1]

Synthesis Protocol

Step 1: N-Alkylation (Coupling)

This step couples the purine base with the protected side chain.^[1] The use of 2-amino-6-chloropurine instead of guanine prevents the formation of N7/N9 mixtures to a significant degree, although N7 isomers must still be monitored.^[1]

- Reagents: 2-Amino-6-chloropurine, K₂CO₃ (Base), DMF (Solvent), 2-(Acetoxymethyl)-3-acetoxypentyl bromide.^[1]
- Mechanism: S_N2 Nucleophilic Substitution.^[1]

Protocol:

- Charge a reactor with DMF (10 vol) and 2-Amino-6-chloropurine (1.0 eq).
- Add K₂CO₃ (1.5 eq) and stir at room temperature for 30 minutes to activate the N9 position.
- Add 2-(Acetoxymethyl)-3-acetoxypentyl bromide (1.1 eq) dropwise.^[1]
- Heat the mixture to 80°C and maintain for 6–8 hours.
 - Control Point: Monitor by HPLC for consumption of the purine base.^{[1][3][4]}
- Cool to room temperature and filter off inorganic salts (KCl, excess K₂CO₃).
- Concentrate the filtrate under reduced pressure to obtain the crude N9-alkylated intermediate (2-amino-6-chloro-9-[3-acetoxy-2-(acetoxymethyl)pentyl]purine).^[1]

Step 2: Hydrolysis and Deprotection

This step simultaneously converts the 6-chloro group to a 6-keto group (guanine functionality) and removes the acetyl protecting groups from the side chain.^[1]

- Reagents: 2N Hydrochloric Acid (HCl).^[1]
- Conditions: Reflux.^{[1][5]}

Protocol:

- Suspend the crude intermediate from Step 1 in 2N HCl (15 vol).
- Heat to reflux (approx. 100°C) for 4–6 hours.
 - Chemistry: The acid catalyzes the hydrolysis of the chloropurine to guanine and the deacetylation of the diol side chain.
- Cool the reaction mixture to room temperature.
- Neutralize carefully with NaOH or NH₄OH to pH 6–7 to precipitate the free base (Tiviciclovir Crude).^[1]
- Filter the solid and wash with cold water.^[1]

Step 3: Hydrochloride Salt Formation

To ensure stability and bioavailability, the free base is converted to the hydrochloride salt.

Protocol:

- Suspend Tiviciclovir Free Base in Ethanol (10 vol).
- Heat to 60°C.
- Add Conc. HCl (1.1 eq) dropwise.^[1] The solid will dissolve, followed by the precipitation of the salt.^[6]
- Cool slowly to 0–5°C to maximize crystallization.
- Filter the white crystalline solid.^[1]

Purification Strategy

Purification is critical to remove the N7-isomer (regioisomer) and unreacted guanine derivatives.^[1]

Purification Logic Flow



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Figure 2: Purification workflow for Tivaciclovir HCl.[1]

Detailed Recrystallization Protocol

- **Dissolution:** Suspend crude Tivaciclovir HCl in Deionized Water (5 vol) and heat to 65–70°C. Ensure complete dissolution.
- **Decolorization:** Add Activated Carbon (5% w/w) and stir for 30 minutes at 65°C.
- **Filtration:** Filter hot through a Celite pad to remove carbon and particulate matter.[1]
- **Precipitation:**
 - Slowly add Ethanol (10 vol) to the hot aqueous solution as an antisolvent.[1]
 - Note: The slow addition prevents the entrapment of impurities.
- **Cooling:** Cool the mixture linearly to 5°C over 4 hours.
- **Isolation:** Filter the crystals and wash with cold Ethanol.
- **Drying:** Dry in a vacuum oven at 50°C for 12 hours.

Analytical Specifications (QC)

Parameter	Specification	Method
Appearance	White to off-white crystalline powder	Visual
Identification	Matches Reference Standard	IR / HPLC
Assay (HPLC)	≥ 98.5%	HPLC (C18 Column)
Related Substances	Total Impurities ≤ 1.0%	HPLC
Water Content	≤ 1.0% (Anhydrous form)	Karl Fischer
Residual Solvents	Ethanol < 5000 ppm	GC-HS

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